

Meta-analysis of Soticlestat clinical trial data for seizure frequency reduction

Author: BenchChem Technical Support Team. Date: December 2025



Soticlestat for Seizure Frequency Reduction: A Comparative Meta-Analysis

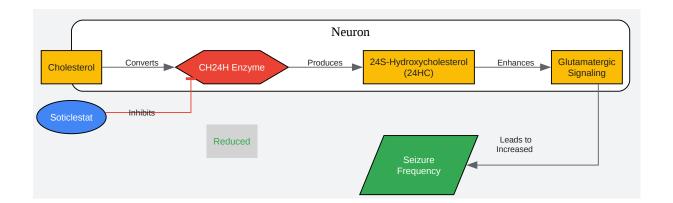
A Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive meta-analysis of clinical trial data for **soticlestat**, an investigational antiepileptic drug, focusing on its efficacy in reducing seizure frequency in patients with Dravet syndrome (DS) and Lennox-Gastaut syndrome (LGS). **Soticlestat**'s performance is objectively compared with established alternative therapies, supported by experimental data from pivotal clinical trials.

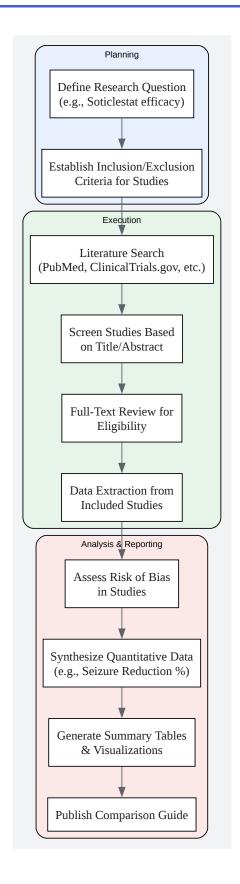
Soticlestat: Mechanism of Action

Soticlestat is a first-in-class, potent, and selective inhibitor of the brain enzyme cholesterol 24-hydroxylase (CH24H). This enzyme converts cholesterol into 24S-hydroxycholesterol (24HC). Elevated levels of 24HC are associated with increased glutamatergic signaling, a key factor in neuronal hyperexcitability and seizure generation. By inhibiting CH24H, **soticlestat** reduces 24HC levels, which is believed to decrease neuronal hyperexcitability and thus reduce seizure susceptibility.









Click to download full resolution via product page







 To cite this document: BenchChem. [Meta-analysis of Soticlestat clinical trial data for seizure frequency reduction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610926#meta-analysis-of-soticlestat-clinical-trialdata-for-seizure-frequency-reduction]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com